

# An In-Depth Technical Guide to 3-Bromo-4,5-dimethylisoxazole

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## Compound of Interest

Compound Name: 3-Bromo-4,5-dimethylisoxazole

Cat. No.: B1585921

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CAS Number: 903130-90-5

A core scaffold for medicinal chemistry and synthetic innovation, this guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **3-Bromo-4,5-dimethylisoxazole**. We will delve into its chemical properties, synthesis, reactivity, and its burgeoning role in modern drug discovery.

## Introduction: The Significance of the Isoxazole Scaffold

The isoxazole ring system is a cornerstone of heterocyclic chemistry, renowned for its presence in a multitude of biologically active compounds. This five-membered heterocycle, containing adjacent nitrogen and oxygen atoms, offers a unique combination of electronic properties and structural rigidity. Its ability to participate in various non-covalent interactions and its metabolic stability make it a privileged scaffold in medicinal chemistry. The introduction of a bromine atom at the 3-position, as seen in **3-Bromo-4,5-dimethylisoxazole**, dramatically enhances its synthetic versatility and biological potential, transforming it into a highly reactive and programmable building block.

## Physicochemical Properties and Identification

**3-Bromo-4,5-dimethylisoxazole** is a white solid at room temperature. Its fundamental properties are summarized in the table below, providing a quick reference for experimental

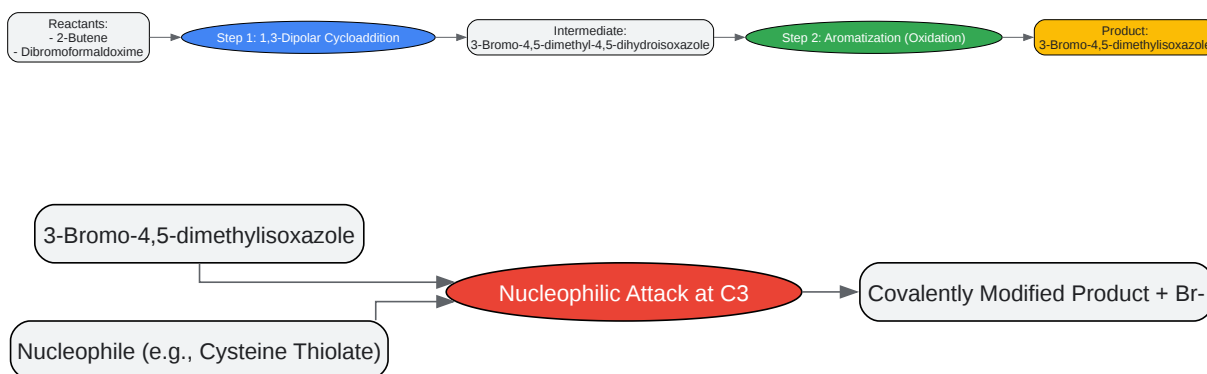
design and safety considerations.[1]

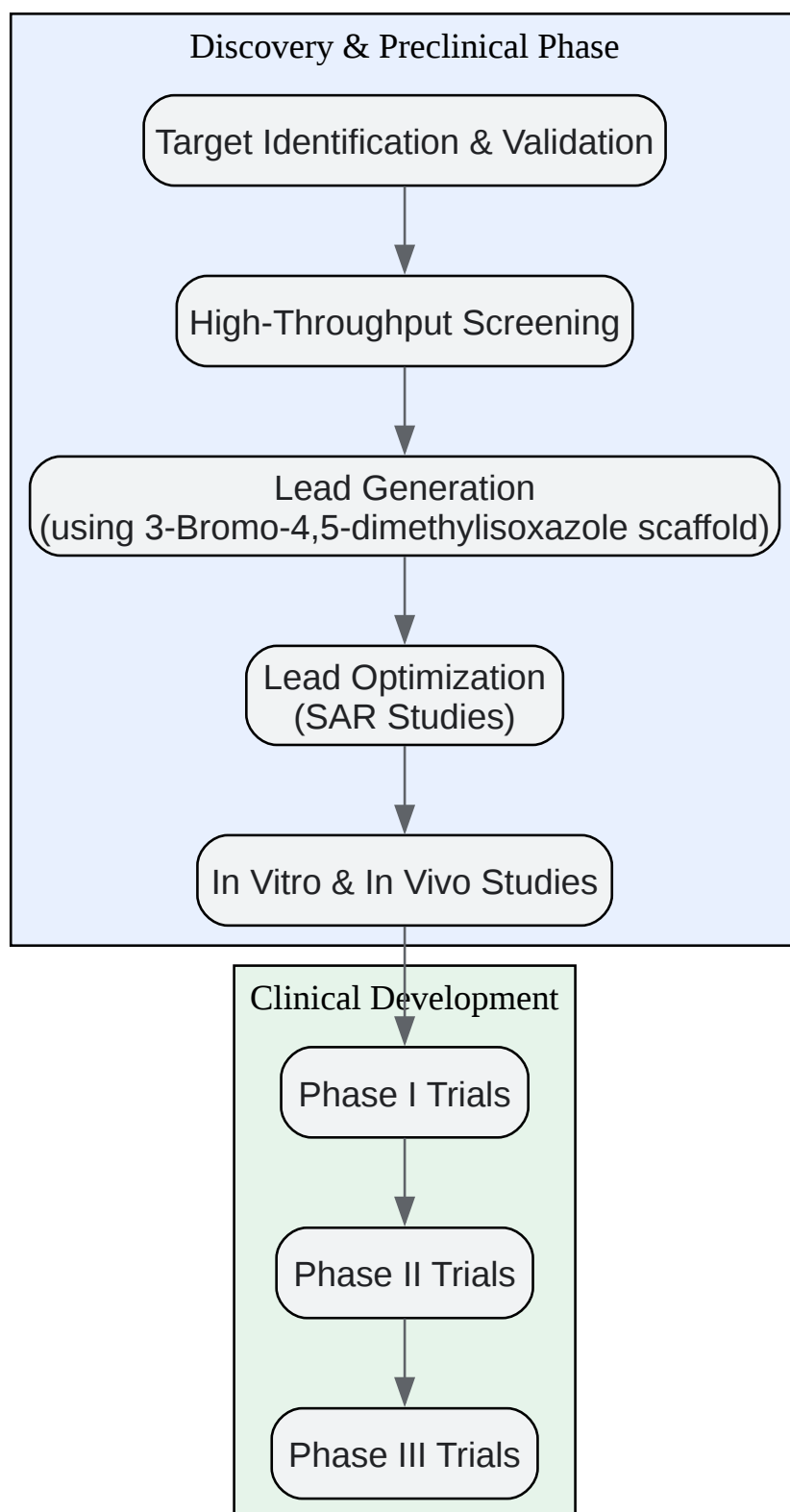
Property	Value
CAS Number	903130-90-5[1][2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> BrNO[1][2][4]
Molecular Weight	176.01 g/mol [2][4]
Appearance	White solid[1]
Boiling Point (Predicted)	228.2 ± 35.0 °C[3]
Density (Predicted)	1.541 ± 0.06 g/cm <sup>3</sup> [3]
pKa (Predicted)	-4.92 ± 0.50[3]

## Synthesis of 3-Bromo-4,5-dimethylisoxazole: A Strategic Approach

While a definitive, peer-reviewed synthesis for **3-Bromo-4,5-dimethylisoxazole** is not readily available in the public domain, its structure suggests a logical synthetic pathway proceeding through the aromatization of a dihydroisoxazole precursor. The cornerstone of this approach is the well-established 1,3-dipolar cycloaddition reaction.[5]

The proposed synthetic workflow can be visualized as a two-step process:





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## References

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